

# A Technical Guide to Calendoflavobioside 5-O-glucoside and its Aglycone, Quercetin

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## Compound of Interest

Compound Name: *Calendoflavobioside 5-O-glucoside*

Cat. No.: *B12362513*

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## Abstract

This technical guide provides a comprehensive overview of **Calendoflavobioside 5-O-glucoside**, a flavonoid glycoside, and its well-studied aglycone, quercetin. While specific biological data for **Calendoflavobioside 5-O-glucoside** is limited in current scientific literature, this document compiles the available structural information and presents an in-depth analysis of the known biological activities, signaling pathways, and experimental protocols related to its aglycone. Quercetin is a widely researched flavonoid with potent antioxidant, anti-inflammatory, and anticancer properties. This guide summarizes quantitative data on its bioactivity, details key signaling pathways it modulates, and provides generalized experimental protocols for its study, offering a valuable resource for researchers in pharmacology and drug development.

## Introduction to Calendoflavobioside 5-O-glucoside and Quercetin

**Calendoflavobioside 5-O-glucoside** is a flavone glycoside that has been isolated from the plant *Impatiens balsamina* L.[1]. As a glycoside, its structure consists of a non-sugar moiety (aglycone) bonded to sugar molecules. The aglycone of **Calendoflavobioside 5-O-glucoside** is quercetin, a flavonol that is ubiquitous in the plant kingdom and one of the most abundant dietary flavonoids.

Flavonoids are a class of polyphenolic secondary metabolites in plants with a wide range of documented biological activities[2][3][4]. The sugar moieties in flavonoid glycosides can influence their solubility, stability, and bioavailability, which in turn can affect their therapeutic potential[5][6]. While research on **Calendoflavobioside 5-O-glucoside** is still emerging, the extensive body of work on quercetin provides significant insight into the potential bioactivities of its glycosidic forms. Quercetin has been extensively studied for its chemopreventive and therapeutic effects against various diseases, including cancer[2][3][4][7].

## Chemical Structures

### Calendoflavobioside 5-O-glucoside

- Synonym: Quercetin 3-O-neohesperidoside 5-O-glucoside
- Chemical Class: Flavone Glycoside
- Source: Impatiens balsamina L.[1]
- Structure: The structure consists of a quercetin core with a neohesperidoside (a disaccharide composed of rhamnose and glucose) attached at the 3-position and a glucoside at the 5-position.

### Aglycone: Quercetin

- IUPAC Name: 2-(3,4-dihydroxyphenyl)-3,5,7-trihydroxy-4H-chromen-4-one
- Molecular Formula:  $C_{15}H_{10}O_7$
- Chemical Class: Flavonol
- Description: Quercetin has a planar structure with two benzene rings (A and B) linked by a three-carbon chain that forms a heterocyclic ring (C). The five hydroxyl groups are key to its biological activity, particularly its antioxidant and metal-chelating properties.

## Quantitative Biological Data of Quercetin

The anticancer activity of quercetin has been quantified in numerous studies across various cancer cell lines. The following table summarizes some of the reported half-maximal inhibitory

concentration (IC<sub>50</sub>) values.

Cancer Type	Cell Line	IC <sub>50</sub> (μM)	Reference(s)
Breast Cancer	MCF-7	4.9 - 73	<a href="#">[8]</a> <a href="#">[9]</a>
MDA-MB-231	85	<a href="#">[8]</a>	
MDA-MB-468	55	<a href="#">[9]</a>	
Colorectal Cancer	Caco-2	35	<a href="#">[9]</a>
SW620	20	<a href="#">[9]</a>	
Gastric Cancer	EPG85-257P	12	<a href="#">[4]</a>
Leukemia	MOLT-4	Varies	<a href="#">[10]</a>
Raji	Varies	<a href="#">[10]</a>	

## Signaling Pathways Modulated by Quercetin

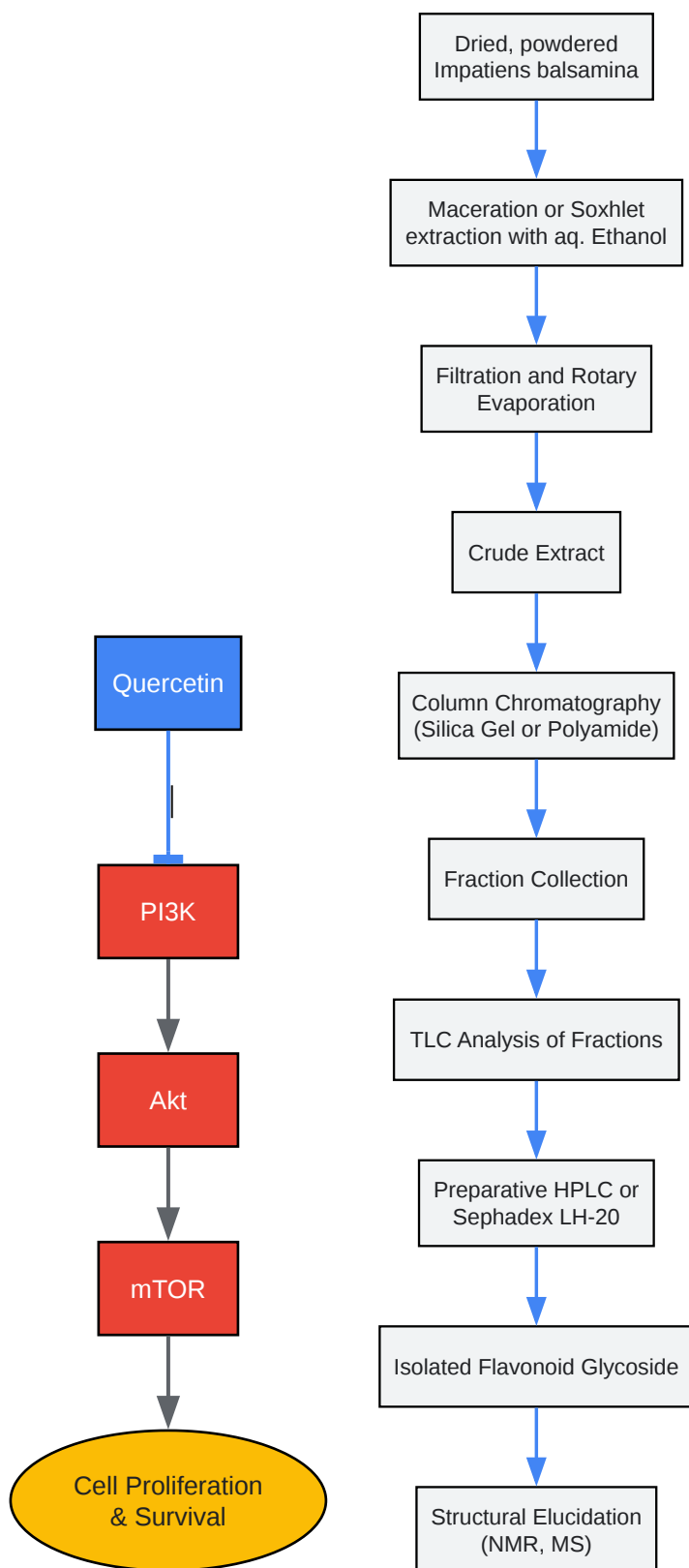
Quercetin's multifaceted biological effects are a result of its ability to interact with and modulate numerous intracellular signaling pathways that are often dysregulated in diseases like cancer.

- **PI3K/Akt/mTOR Pathway:** This is a critical pathway for cell survival, proliferation, and growth. Quercetin has been shown to inhibit the PI3K/Akt/mTOR pathway, leading to the induction of apoptosis and a reduction in cancer cell proliferation[\[2\]](#)[\[3\]](#)[\[11\]](#).
- **MAPK/ERK Pathway:** The mitogen-activated protein kinase (MAPK) cascade, including the extracellular signal-regulated kinase (ERK), is involved in cell proliferation, differentiation, and survival. Quercetin can modulate this pathway, often leading to cell cycle arrest and apoptosis[\[2\]](#)[\[3\]](#)[\[7\]](#).
- **Wnt/β-catenin Pathway:** This pathway is crucial for cell fate determination, proliferation, and migration. Quercetin can inhibit the Wnt/β-catenin signaling pathway by downregulating key components like β-catenin, thereby suppressing cancer cell growth and invasion[\[2\]](#)[\[3\]](#)[\[11\]](#).
- **JAK/STAT Pathway:** The Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathway is involved in inflammation and immunity. Quercetin can inhibit this

pathway, contributing to its anti-inflammatory effects[2][11].

- **NF-κB Pathway:** Nuclear factor-kappa B (NF-κB) is a key regulator of inflammation and cell survival. Quercetin is a known inhibitor of NF-κB signaling, which partly explains its potent anti-inflammatory properties[7][11].
- **Apoptotic Pathways:** Quercetin can induce apoptosis through both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways. It modulates the expression of pro-apoptotic (e.g., Bax) and anti-apoptotic (e.g., Bcl-2) proteins, leading to caspase activation and programmed cell death[12].

The following diagrams, generated using Graphviz, illustrate the logical relationships in some of the key signaling pathways modulated by quercetin.



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Potential mechanisms of quercetin in cancer prevention: focus on cellular and molecular targets - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | The potential anti-cancer effects of quercetin on blood, prostate and lung cancers: An update [frontiersin.org]
- 4. academy.milola.eu [academy.milola.eu]
- 5. Focus on the high therapeutic potentials of quercetin and its derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 6. sif2022-production.s3.amazonaws.com [sif2022-production.s3.amazonaws.com]
- 7. A Comprehensive Analysis and Anti-Cancer Activities of Quercetin in ROS-Mediated Cancer and Cancer Stem Cells [mdpi.com]
- 8. mdpi.com [mdpi.com]
- 9. Targets Involved in the Anti-Cancer Activity of Quercetin in Breast, Colorectal and Liver Neoplasms - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Anticancer and apoptosis-inducing effects of quercetin in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Quercetin as an innovative therapeutic tool for cancer chemoprevention: Molecular mechanisms and implications in human health - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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